

Ro 64-0802: A Comprehensive Technical Overview of a Key Anti-Influenza Agent

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Compound of Interest

Compound Name: Ro 64-0802

Cat. No.: B1663640

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An in-depth examination of the synonyms, alternative names, mechanism of action, and methods for the characterization of the potent neuraminidase inhibitor, **Ro 64-0802**.

This technical guide provides a detailed overview of **Ro 64-0802**, a crucial antiviral compound in the fight against influenza. Primarily targeting researchers, scientists, and drug development professionals, this document consolidates key information on its nomenclature, biological activity, and the experimental protocols used for its evaluation.

Synonyms and Alternative Names

Ro 64-0802 is widely recognized in scientific literature under several names. It is the active metabolite of the prodrug Oseltamivir (marketed as Tamiflu®).^{[1][2][3]} The ester prodrug, Oseltamivir phosphate (Ro 64-0796 or GS 4104), is rapidly hydrolyzed in the body to yield the active form, **Ro 64-0802**.^{[2][3]}

A comprehensive list of its synonyms and identifiers is provided below:

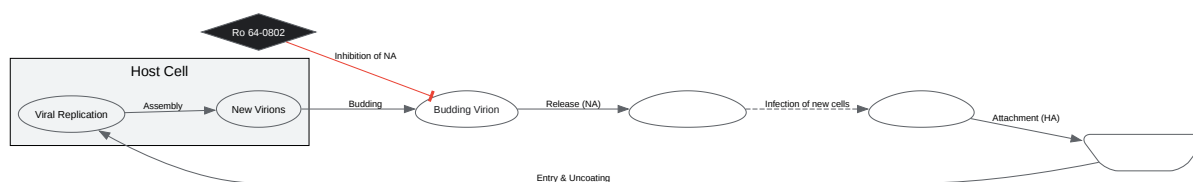
Category	Name/Identifier
Research Code	Ro 64-0802[4][5]
GS 4071[4][6]	
Chemical Name	(3R,4R,5S)-4-(Acetylamino)-5-amino-3-(1-ethylpropoxy)-1-cyclohexene-1-carboxylic acid[4]
Systematic Name	(3R,4R,5S)-4-acetamido-5-amino-3-(pentan-3-yloxy)cyclohex-1-ene-1-carboxylic acid[5]
Common Name	Oseltamivir carboxylate[7][8]
Oseltamivir acid[5][7]	
Oseltamivir free acid[5]	
CAS Registry No.	187227-45-8[5]
Prodrug Name	Oseltamivir (Ro 64-0796, GS 4104)[1][9]

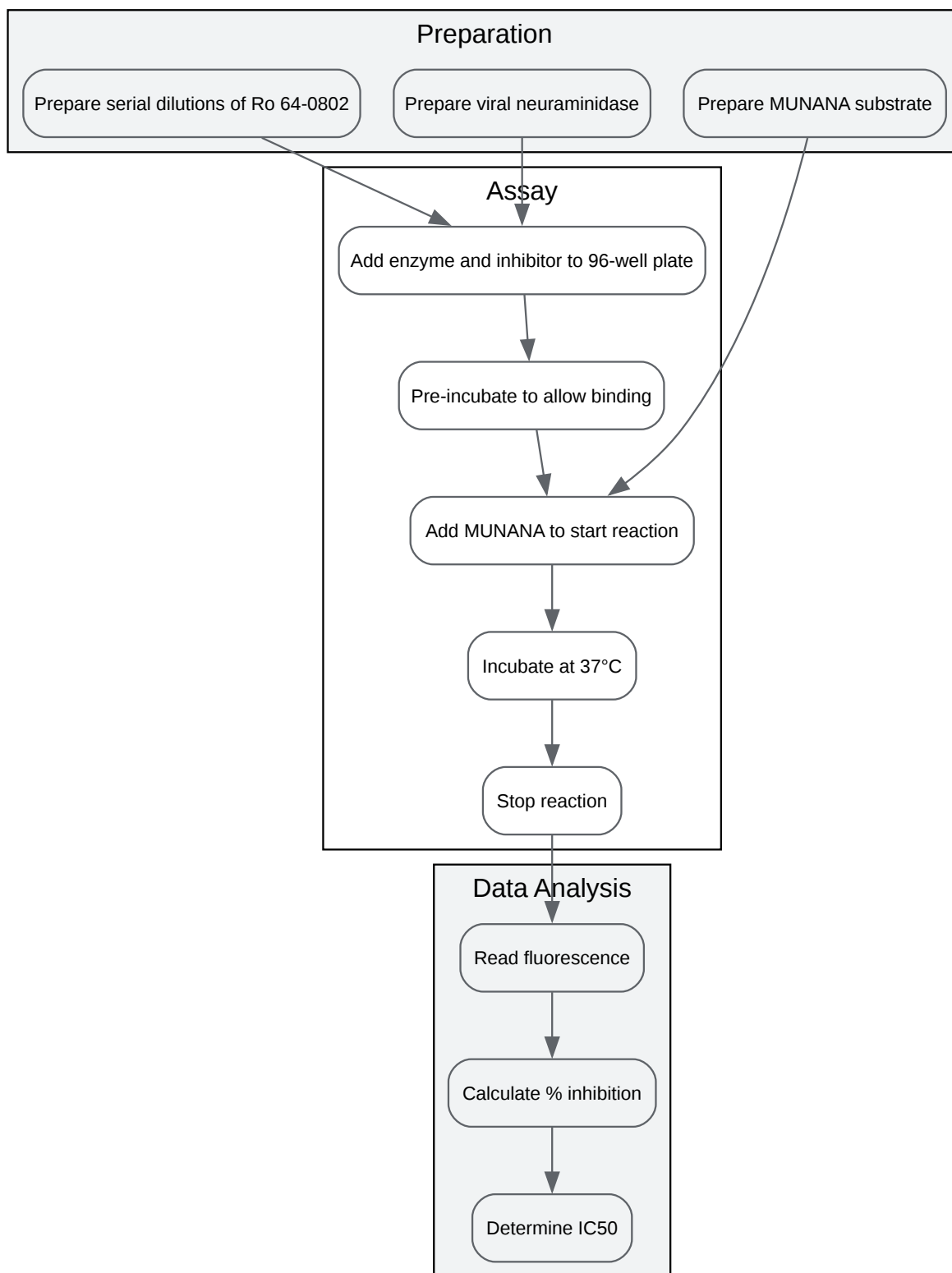
Mechanism of Action: Inhibition of Viral Neuraminidase

Ro 64-0802 exerts its antiviral effect by potently and selectively inhibiting the neuraminidase (NA) enzyme of influenza A and B viruses.[3][8] Neuraminidase is a glycoprotein on the surface of the influenza virus that is essential for the release of newly formed virus particles from infected host cells. By cleaving terminal sialic acid residues from glycoconjugates on the cell surface, neuraminidase prevents the aggregation of new virions and facilitates their spread to other cells.[9]

Ro 64-0802 acts as a transition-state analog inhibitor of the neuraminidase enzyme.[2] It binds to the active site of the enzyme, preventing it from cleaving sialic acid and thereby halting the release of progeny virions.[9] This mechanism effectively traps the viruses on the surface of the infected cell, preventing the infection of new cells and thus limiting the progression of the infection.

Below is a diagram illustrating the role of neuraminidase in the influenza virus life cycle and the inhibitory action of **Ro 64-0802**.





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